

Application Notes and Protocols for Assessing Psychological Distress in Disaster Evacuees

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These application notes provide a comprehensive overview of protocols for assessing psychological distress in individuals displaced by disasters. The following sections detail validated screening tools, data from various disaster scenarios, and a phased assessment workflow.

Introduction

Disaster evacuees represent a vulnerable population at high risk for significant psychological distress, including post-traumatic stress disorder (PTSD), depression, and anxiety. Timely and accurate assessment of their mental health status is crucial for providing appropriate support and for research aimed at developing effective interventions. This document outlines standardized protocols and tools to facilitate reliable data collection and analysis in post-disaster settings.

Data Presentation: Psychological Distress in Disaster Evacuees

The following tables summarize quantitative data on the prevalence of psychological distress in evacuees from various types of disasters, as measured by validated assessment tools.

Table 1: Prevalence of Psychological Distress in Natural Disaster Evacuees

Disaster Type (Year)	Population	Assessment Tool	Time Since Disaster	Probable PTSD	Probable Depression	Probable Anxiety	Citation (s)
Hurricane Harvey (2017)	Evacuees in heavily affected areas	Not Specified	3 weeks	46%	-	-	[1]
Hurricane Katrina (2005)	Evacuees	Not Specified	12 months	>50%	Majority of sample	Majority of sample	[2]
2023 Türkiye Earthquake	529 adult survivors in a container city	PCL-5, Hamilton Depression Scale	4 months	21.4%	15.9%	-	[3]
2023 Türkiye Earthquakes	1100 survivors	PCL-5	5 months	55.2%	-	-	[4]
1999 Turkey Earthquake	530 survivors at epicenter	Not Specified	14 months	23%	16% (comorbid with PTSD)	-	[5]
Fort McMurray Wildfire (2016)	290 primary care patients	PCL-5, PHQ-9, GAD-7	18 months	13.6%	24.8%	18.0%	[1]

Table 2: Prevalence of Psychological Distress in Man-Made Disaster and Conflict Evacuees

Disaster Type (Year)	Population	Assessment Tool	Time Since Disaster	Severe Psychological Distress (K6 ≥ 13)	Probable PTSD	Probable Depression	Citation(s)
Fukushima Nuclear Accident (2011)	59,807 evacuees	Kessler K6 Scale	~1 year	14.6%	-	-	[3][6][7]
Fukushima Nuclear Accident (2011)	Evacuees relocated outside the prefecture	K6 and other	Medium- to long-term	-	39.0%	16.5%	[1]
Armed Conflict (Israel)	221 evacuees	Not Specified	Not Specified	-	-	Higher than controls	[8]
War and Forced Displacement (General)	Children and adolescents	Various	Not Specified	High rates reported	High rates reported	High rates reported	[9]

Experimental Protocols: Validated Assessment Tools

The following are detailed protocols for the administration and scoring of commonly used instruments for assessing psychological distress in disaster evacuees.

Kessler 6-Item Psychological Distress Scale (K6)

- Purpose: The K6 is a brief screening tool for non-specific psychological distress.
- Administration:
 - The scale consists of six questions about how frequently an individual has experienced symptoms of psychological distress over the past 30 days.
 - It can be self-administered or administered by an interviewer in person or over the phone.
 - Respondents rate each item on a 5-point Likert scale:
 - 0 = None of the time
 - 1 = A little of the time
 - 2 = Some of the time
 - 3 = Most of the time
 - 4 = All of the time
- Scoring and Interpretation:
 - Scores for the six items are summed to produce a total score ranging from 0 to 24.
 - A score of 13 or greater is indicative of a high probability of severe mental illness[3][6][7].
 - Scores between 8 and 12 may indicate moderate distress.

PTSD Checklist for DSM-5 (PCL-5)

- Purpose: The PCL-5 is a 20-item self-report measure that assesses the 20 DSM-5 symptoms of PTSD.
- Administration:
 - The questionnaire asks about how much the individual has been bothered by each symptom in the past month.

- It takes approximately 5-10 minutes to complete.
- Each item is rated on a 5-point Likert scale from 0 ("Not at all") to 4 ("Extremely").
- Scoring and Interpretation:
 - Total Symptom Severity Score: Sum the scores for all 20 items for a total score of 0-80. A cutoff score between 31 and 33 is often used to indicate probable PTSD.
 - DSM-5 Symptom Cluster Severity Scores: Sum the scores for the items within each of the four DSM-5 symptom clusters (B, C, D, and E).
 - Provisional PTSD Diagnosis: Treat each item rated as 2 ("Moderately") or higher as an endorsed symptom. A provisional diagnosis can be made if the individual endorses at least: 1 B item (questions 1-5), 1 C item (questions 6-7), 2 D items (questions 8-14), and 2 E items (questions 15-20).

Hospital Anxiety and Depression Scale (HADS)

- Purpose: The HADS is a 14-item scale designed to assess the presence and severity of anxiety and depression.
- Administration:
 - The scale is divided into two subscales: Anxiety (HADS-A, 7 items) and Depression (HADS-D, 7 items).
 - Respondents rate each item on a 4-point scale (0-3) based on their feelings over the past week.
- Scoring and Interpretation:
 - Scores for each subscale are summed, resulting in a score of 0-21 for both anxiety and depression.
 - 0-7: Normal
 - 8-10: Borderline abnormal (mild)

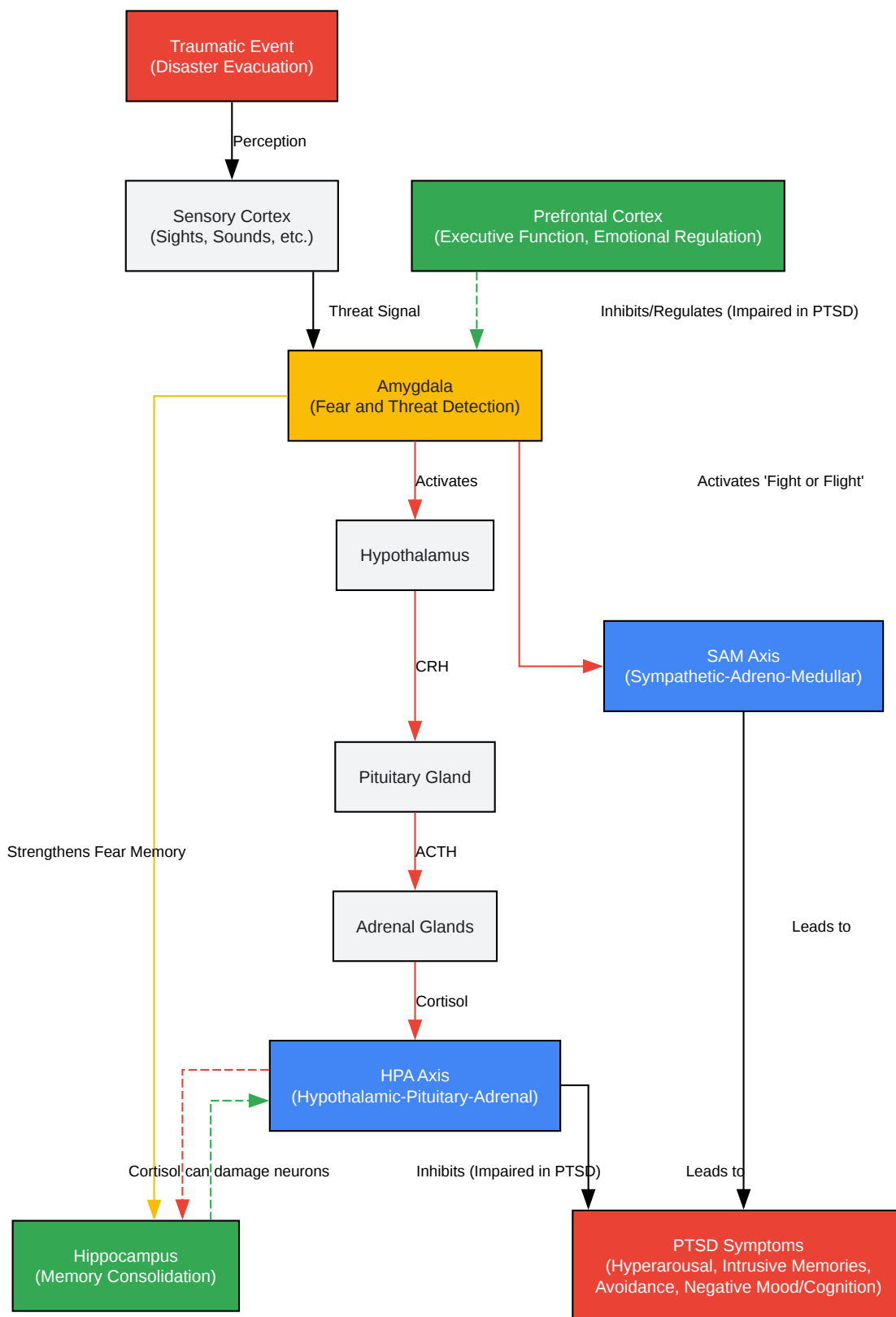
- 11-21: Abnormal (moderate to severe)

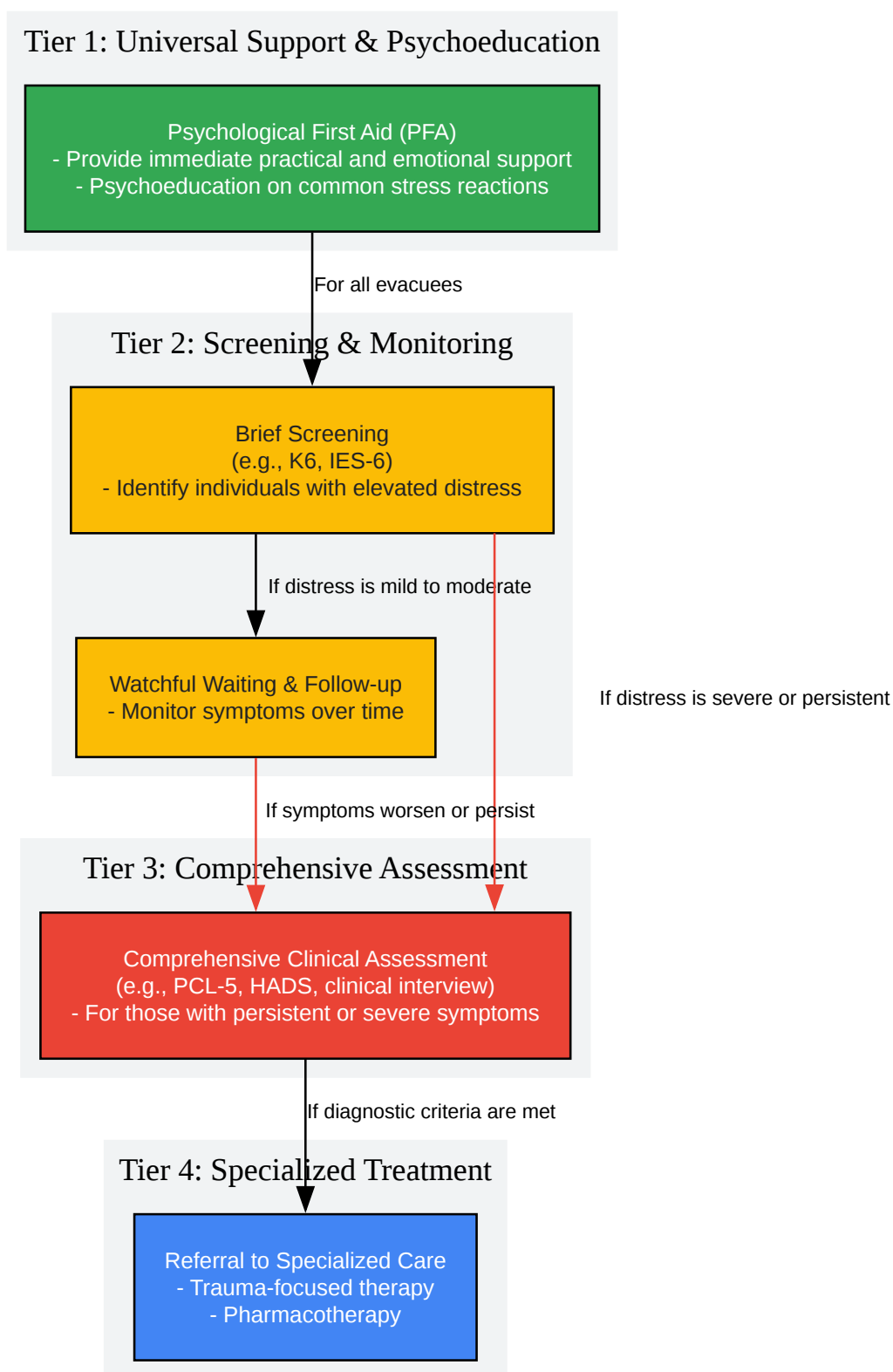
Impact of Event Scale-6 (IES-6)

- Purpose: The IES-6 is a brief, 6-item self-report measure of post-traumatic stress symptoms.
- Administration:
 - Respondents are asked to rate how distressed they have been over the past seven days by each of the six items.
 - A 4-point Likert scale is used, though the specific wording of the anchors may vary across studies.
- Scoring and Interpretation:
 - Scores are summed to produce a total score.
 - A mean score of 1.09 has been used as a threshold for significant stress.

Mandatory Visualizations

Neurobiological Signaling Pathway of Traumatic Stress





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